

# 3-Chloro-5-fluorophenethyl alcohol proper disposal procedures

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## Compound of Interest

Compound Name: 3-Chloro-5-fluorophenethyl alcohol

CAS No.: 842123-84-6

Cat. No.: B3038262

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This guide outlines the critical safety, segregation, and disposal protocols for **3-Chloro-5-fluorophenethyl alcohol** (CAS: 842123-84-6). As a halogenated organic compound, this substance requires strict separation from non-halogenated waste streams to ensure regulatory compliance (RCRA) and minimize disposal costs.<sup>[1]</sup>

## Chemical Profile & Hazard Assessment

Before initiating disposal, you must understand the "Why" behind the protocols. This compound is not a standard solvent; it is a functionalized intermediate.

Property	Specification	Operational Implication
Chemical Class	Halogenated Alcohol	MUST be incinerated at facilities with acid gas scrubbers (to capture HCl/HF).
Physical State	Liquid (typically)	Requires leak-proof, chemically resistant secondary containment.
Flash Point	-80-100°C (Est.)	Combustible. Class IIIA liquid. Keep away from high heat/oxidizers.
Primary Hazards	Skin/Eye Irritant (H315/H319)	Direct contact causes dermatitis or corneal damage. PPE is non-negotiable.
Reactivity	Incompatible with Oxidizers	NEVER mix with Chromic acid, Perchlorates, or Nitric acid in waste streams.

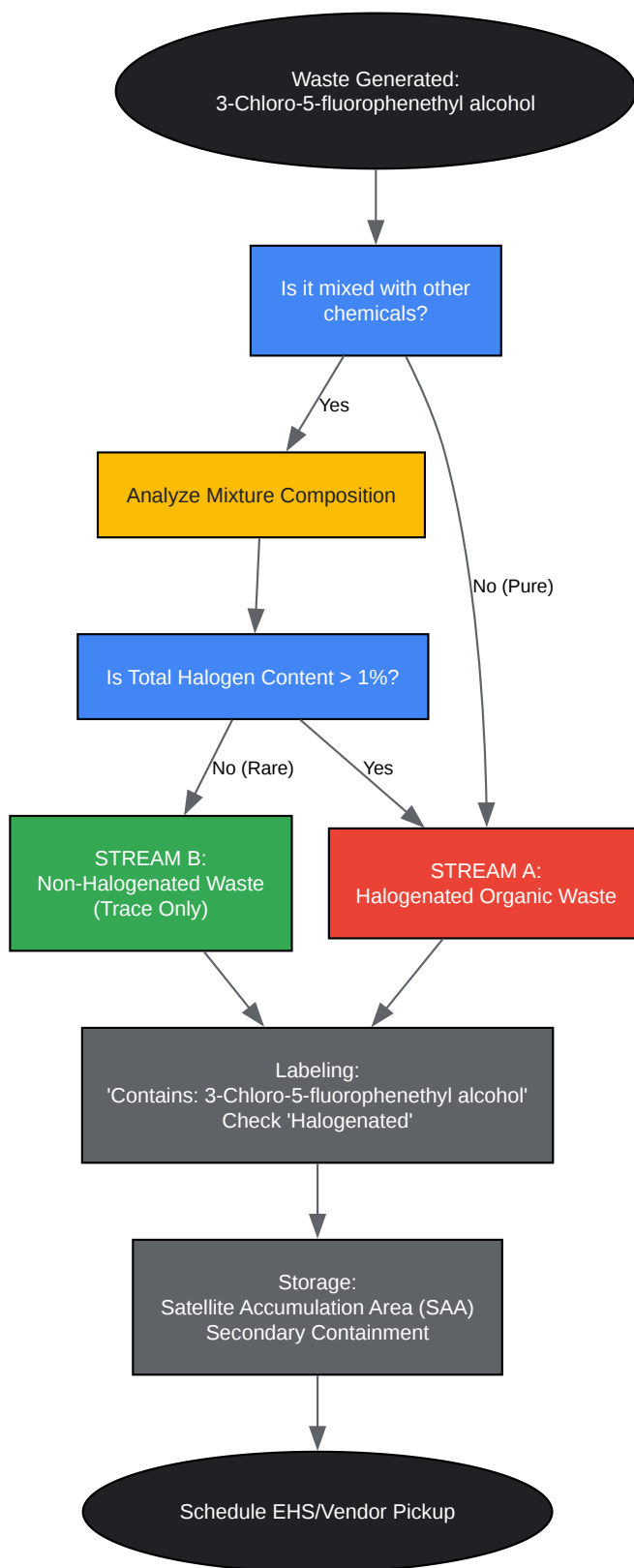
## Pre-Disposal Segregation Strategy

The most common violation in laboratory waste management is the commingling of halogenated and non-halogenated solvents.

- The Rule: If a waste container contains >1-2% halogenated content, the entire container is classified as Halogenated Waste.
- The Cost: Disposing of halogenated waste is significantly more expensive (often 2-3x) than non-halogenated waste due to the specialized incineration required.
- The Protocol: Dedicate a specific waste stream for this compound. Do not pour it into the general "Organic Solvents" carboy unless that carboy is already designated for halogens.

## Disposal Decision Workflow

The following logic gate ensures you select the correct waste stream and minimize compliance risks.



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Figure 1: Decision logic for classifying and routing halogenated alcohol waste.

## Step-by-Step Disposal Protocol

### Step 1: Container Selection

- Material: Use High-Density Polyethylene (HDPE) or Glass (Amber). Avoid standard LDPE wash bottles for long-term storage as halogenated compounds can sometimes degrade or permeate softer plastics over time.
- Cap: Must be a screw-top cap with a chemically resistant liner (PTFE/Teflon). Do not use parafilm or foil as a primary seal.

### Step 2: Labeling (The "Cradle-to-Grave" Requirement)

Regulatory agencies (EPA/RCRA) require "knowledge of waste." A generic "Waste" label is insufficient.

- Standard Label: Affix a hazardous waste tag immediately upon the first drop of waste entering the container.
- Required Fields:
  - Chemical Name: Write out "**3-Chloro-5-fluorophenethyl alcohol**" (No abbreviations/formulas).
  - Hazard Checkbox: Check "Toxic" and "Irritant".
  - Constituents: If mixed, list percentages (e.g., 90% Dichloromethane, 10% **3-Chloro-5-fluorophenethyl alcohol**).

### Step 3: Bulking & Transfer

- Fume Hood Only: Perform all transfers inside a certified chemical fume hood to prevent inhalation of vapors.

- Funnel Use: Use a funnel with a lid or remove the funnel immediately after pouring. Open funnels are a major EPA violation (Open Container Rule).
- Headspace: Leave at least 10% headspace in the container to allow for thermal expansion.

## Step 4: Satellite Accumulation

- Store the container in your lab's designated Satellite Accumulation Area (SAA).[1]
- Secondary Containment: The container must sit in a tray capable of holding 110% of the volume of the largest container.
- Time Limit: Once full, the container must be moved to the central accumulation area (or picked up) within 3 days (standard US regulations).

## Emergency Procedures: Spills

Scenario: You drop a 100mL bottle of **3-Chloro-5-fluorophenethyl alcohol** on the floor.

- Evacuate & Ventilate: Alert nearby personnel. If outside a hood, open windows/doors if safe, or simply evacuate the immediate area to let vapors dissipate.
- PPE Up: Wear nitrile gloves (double gloving recommended for halogenated organics), safety goggles, and a lab coat.
- Containment: Use vermiculite or activated carbon spill pillows.
  - Note: Do not use standard paper towels alone, as they increase the surface area for evaporation.
- Cleanup:
  - Surround the spill with absorbent.[1][2]
  - Work from the outside in.[2][3]
  - Scoop the saturated absorbent into a wide-mouth jar or heavy-duty plastic bag.

- Label the debris: "Debris contaminated with **3-Chloro-5-fluorophenethyl alcohol** (Halogenated)."
- Disposal: Treat the spill debris as Hazardous Chemical Waste (Solid), not regular trash.

## References

- PubChem. (n.d.).<sup>[4]</sup> 3-Chloro-5-fluorobenzyl alcohol (Compound Summary).<sup>[4]</sup> National Library of Medicine. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2022). Hazardous Waste Generators: Managing Your Waste. Retrieved from [[Link](#)]

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## Sources

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